

Best practices for Meralein sodium storage and handling in the lab

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Compound of Interest

Compound Name: Meralein sodium

Cat. No.: B1676291

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Application Notes and Protocols for Meralein Sodium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Meralein sodium (CAS No. 4386-35-0) is an organomercurial compound that has historically been utilized as a topical antiseptic and disinfectant.[1] Its chemical formula is $C_{19}H_9HgI_2NaO_7S$, with a molecular weight of approximately 858.72 g/mol. Physically, it appears as green scales that turn dark red upon pulverization and is soluble in water.[2] Like all organomercurial compounds, **Meralein sodium** is highly toxic and requires stringent safety measures for storage and handling to prevent exposure and environmental contamination.

The antimicrobial activity of organomercurial compounds stems from their ability to react with sulfhydryl (-SH) groups in proteins, leading to enzyme inhibition and disruption of bacterial cell membranes. This non-specific mechanism of action provides broad-spectrum antiseptic properties.

This document provides detailed best practices for the safe storage and handling of **Meralein sodium** in a laboratory setting, along with a protocol for evaluating its antiseptic efficacy.

Storage and Handling of Meralein Sodium

Due to its high toxicity, all handling of **Meralein sodium** and its solutions must be conducted with extreme caution, adhering to all institutional and national safety regulations for mercury-containing compounds.

Storage

Proper storage is critical to maintain the stability of **Meralein sodium** and to prevent accidental exposure.

Storage Condition Summary

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place.	Prevents degradation and potential vaporization of any volatile mercury species.
Light	Store in a dark place, in an amber or opaque container.	Protects the compound from light-induced degradation.
Atmosphere	Keep container tightly sealed.	Prevents absorption of moisture and atmospheric contaminants.
Location	Store in a dedicated, well-ventilated, and locked cabinet.	Restricts access and prevents accidental spills or contact with incompatible materials. [2] [3]
Incompatibilities	Store away from strong oxidizing agents, acids, ammonia, and azides.	Avoids hazardous chemical reactions. [3]
Container	Use tightly sealed, impact-resistant primary containers. Place primary containers in a sturdy, labeled secondary container. [2] [4]	Provides an extra layer of protection against spills and breakage.

Handling

A Standard Operating Procedure (SOP) should be developed and approved by the institution's Environmental Health & Safety (EHS) department before any work with **Meralein sodium** begins.

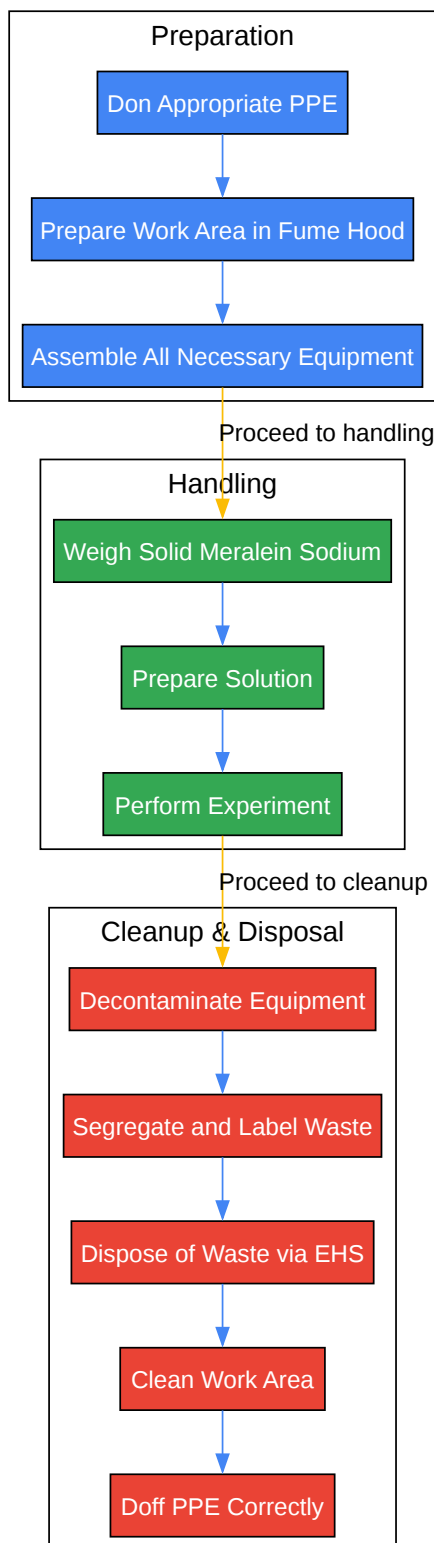
Personal Protective Equipment (PPE) Summary

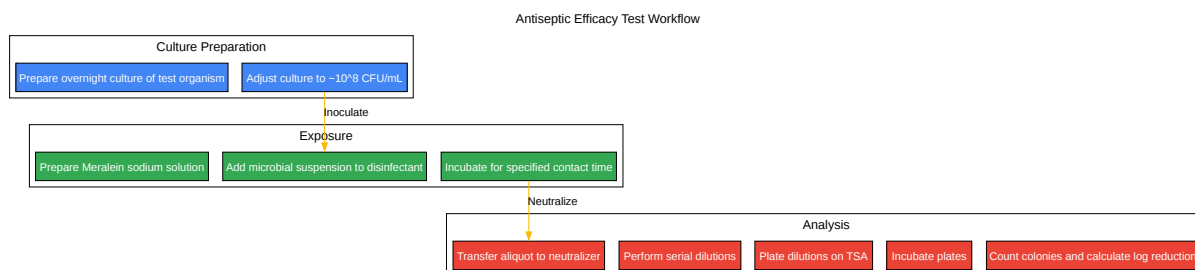
PPE Item	Specification	Rationale
Gloves	Double gloving: Silver Shield®/4H® or similar mercury-resistant gloves as the inner layer, with nitrile gloves as the outer layer.[3]	Provides robust protection against skin contact. Organomercurials can penetrate standard laboratory gloves.[3]
Eye Protection	ANSI Z87.1-compliant safety goggles or a full-face shield.[3]	Protects against splashes and aerosol exposure.
Lab Coat	A dedicated lab coat, preferably disposable or made of a non-porous material.	Prevents contamination of personal clothing.
Respiratory	Work should be performed in a certified chemical fume hood. [5]	Minimizes the risk of inhaling toxic vapors or aerosols.

General Handling Workflow

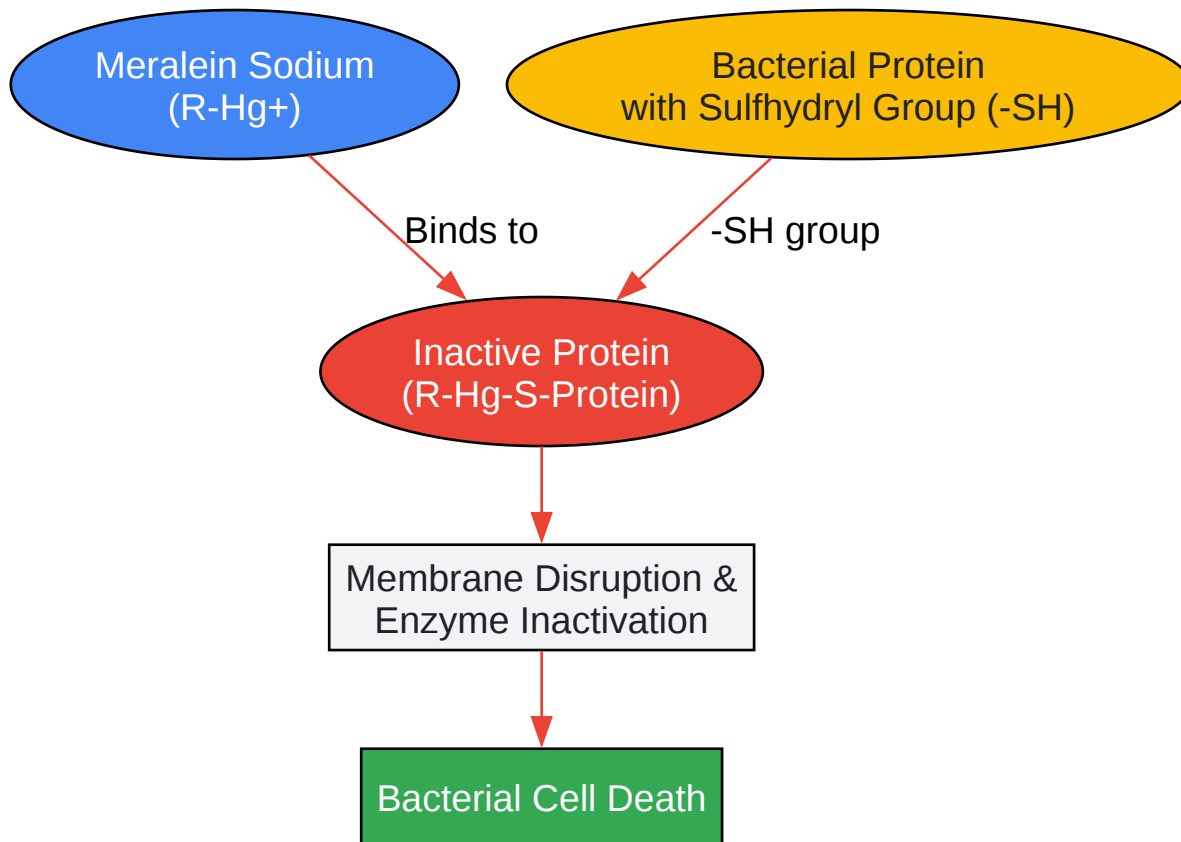
The following diagram outlines the general workflow for safely handling **Meralein sodium** in the laboratory.

General Handling Workflow for Meralein Sodium





Mechanism of Action of Meralein Sodium



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